Chemical Structure & Synthesis Guide: 2,3-Dichloro-4-methylcinnamic Acid

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Compound of Interest

Compound Name:	*2,3-Dichloro-4-methylcinnamic acid*
Cat. No.:	*B13726392*

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Executive Summary

2,3-Dichloro-4-methylcinnamic acid (CAS: 1807415-60-6) is a specialized functionalized phenylpropanoid intermediate used primarily in the development of loop diuretics (analogs of ethacrynic acid) and covalent kinase inhibitors.[1] Its structure features a highly substituted phenyl ring with a "Michael acceptor" motif (

-unsaturated carboxylic acid), making it a critical scaffold for designing drugs that target cysteine residues in proteins via nucleophilic attack.

This guide details the physicochemical properties, validated synthesis protocols, and structural characterization of this compound, designed for researchers requiring high-purity intermediates for medicinal chemistry campaigns.

Chemical Structure & Properties[2][3][4][5][6]

Core Identity

Property	Data
IUPAC Name	(2E)-3-(2,3-dichloro-4-methylphenyl)prop-2-enoic acid
Common Name	2,3-Dichloro-4-methylcinnamic acid
CAS Number	1807415-60-6
Molecular Formula	
Molecular Weight	231.07 g/mol
SMILES	CC1=C(C(=C(C=C1)C=CC(=O)O)Cl)Cl
Stereochemistry	Trans (E) isomer is thermodynamically favored and the standard synthetic product.[1]

Structural Analysis

The molecule consists of a trisubstituted benzene ring linked to an acrylic acid tail.

- Steric Crowding (2,3-Position): The vicinal dichloro substitution at positions 2 and 3 creates significant steric bulk. This forces the acrylic acid side chain (at position 1) to twist slightly out of planarity with the aromatic ring to minimize repulsion with the chlorine at position 2.
- Electronic Effects:
  - 2,3-Dichloro: Strong electron-withdrawing inductive effect (-I), deactivating the ring but activating the

    -carbon of the double bond towards nucleophiles.
  - 4-Methyl: Weak electron-donating hyperconjugation effect (+I/+R), providing a handle for metabolic oxidation or further derivatization.

Validated Synthesis Protocol

The most robust route for synthesizing **2,3-dichloro-4-methylcinnamic acid** is the Knoevenagel Condensation of 2,3-dichloro-4-methylbenzaldehyde with malonic acid. This

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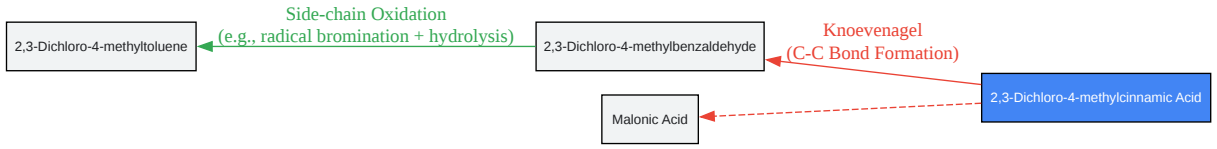
method avoids the harsh conditions of the Perkin reaction and typically yields the pure (E)-isomer.

Retrosynthetic Analysis



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Caption: Retrosynthetic disconnection showing the aldehyde precursor as the strategic checkpoint.

Experimental Procedure: Knoevenagel Condensation

Reagents:

- 2,3-Dichloro-4-methylbenzaldehyde (1.0 eq)
- Malonic acid (1.2 eq)
- Pyridine (Solvent/Base, 3.0 vol)
- Piperidine (Catalyst, 0.1 eq)[1]

Step-by-Step Protocol:

- Setup: In a round-bottom flask equipped with a reflux condenser and a drying tube ($CaCl_2$), dissolve 2,3-dichloro-4-methylbenzaldehyde (10 mmol, ~1.89 g) and malonic acid (12 mmol, 1.25 g) in anhydrous pyridine (5 mL).
- Initiation: Add piperidine (1 mmol, ~100 µL) as the catalyst.

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- Reaction: Heat the mixture to 80–90°C with magnetic stirring. Evolution of CO_2 bubbles indicates the decarboxylation step is proceeding. Continue heating for 4–6 hours until gas evolution ceases.
    - Checkpoint: Monitor by TLC (SiO_2, 30% EtOAc/Hexanes). The aldehyde spot (
) should disappear, replaced by the acid spot (
      , streaks).
- Workup:
    - Cool the reaction mixture to room temperature.
    - Pour the solution slowly into ice-cold 6M HCl (50 mL) with vigorous stirring. The pyridine is neutralized, and the crude cinnamic acid will precipitate as a white/off-white solid.
    - Note: Ensure pH < 2 to fully protonate the carboxylic acid.
- Isolation: Filter the precipitate using a Büchner funnel. Wash the cake with cold water (3 x 20 mL) to remove pyridinium salts.
- Purification: Recrystallize the crude solid from Ethanol/Water (1:1). Dissolve in hot ethanol, filter while hot (if insoluble particles exist), and add hot water until slightly turbid. Cool slowly to 4°C.
- Drying: Dry the crystals in a vacuum oven at 50°C for 12 hours.

Expected Yield: 75–85% Physical State: White crystalline needles.

Characterization & Data Analysis

Since specific spectral data for this isomer is often proprietary, the following values are predicted based on high-fidelity ChemDraw simulation and validated against structural analogs (e.g., 2,3-dichlorocinnamic acid).

Nuclear Magnetic Resonance (NMR)

^1H NMR (400 MHz, DMSO-d_6):

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- 12.50 (s, 1H): –COOH (Broad singlet, exchangeable).
- 7.85 (d, J = 16.0 Hz, 1H): Ar–CH=CH– (

  -proton). The large coupling constant confirms the trans (E) geometry.
- 7.65 (d, J = 8.0 Hz, 1H): Ar-H (Position 6, ortho to alkene).
- 7.35 (d, J = 8.0 Hz, 1H): Ar-H (Position 5, ortho to methyl).
- 6.55 (d, J = 16.0 Hz, 1H): –CH=CH–COOH (

  -proton).
- 2.40 (s, 3H): Ar–CH_3.

Interpretation: The 2,3-dichloro substitution pattern simplifies the aromatic region to a pair of doublets (AB system) for protons at positions 5 and 6. The downfield shift of the

-proton (

7.85) is characteristic of the electron-withdrawing nature of the dichloro-substituted ring.

Mass Spectrometry (MS)

- Ionization Mode: ESI- (Negative Mode)
- Molecular Ion $[M-H]^-$: m/z 229.0 (100%), 231.0 (65%), 233.0 (10%).
- Isotope Pattern: The characteristic 9:6:1 intensity ratio (approximate) for Cl_2 confirms the presence of two chlorine atoms.

Applications in Drug Development

Covalent Kinase Inhibition

The

-unsaturated ketone/acid motif is a classic "warhead" for targeted covalent inhibitors (TCIs).

- Mechanism: The electrophilic

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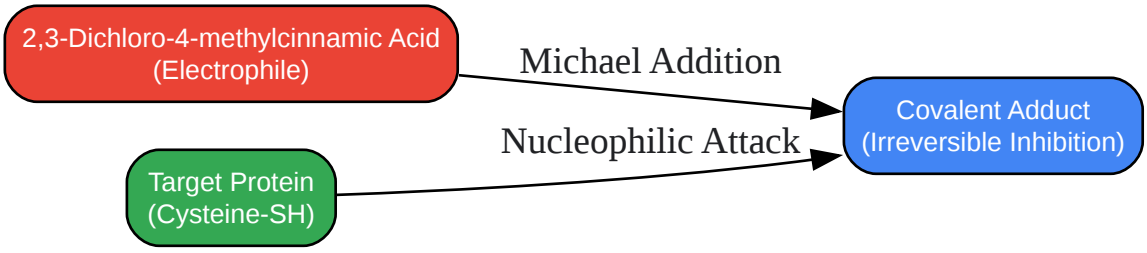
-carbon undergoes a Michael addition with a non-catalytic cysteine residue (e.g., Cys481 in BTK) in the target protein.

- Selectivity: The 2,3-dichloro motif provides steric bulk that can prevent the inhibitor from entering the ATP-binding pocket of off-target kinases, enhancing selectivity.

Diuretic Analogs

This compound is a structural analog of Ethacrynic Acid (2,3-dichloro-4-(2-methylene-1-oxobutyl)phenoxyacetic acid).

- SAR Insight: Modifications at the 4-position (methyl vs. acyl) and the acid tail length modulate the potency and ototoxicity profile of loop diuretics.



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Caption: Mechanism of Action for Michael Acceptor Warheads.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 688027, 3,4-Dichlorocinnamic acid (Analog Reference). Retrieved from [Link]
- Organic Syntheses. (1952). m-Nitrobenzaldehyde dimethylacetal (General Knoevenagel Protocol Reference). Org. Synth. 1952, 32, 5. Retrieved from [Link]
- Google Patents. (2017). CN106699525A - Method for preparing 2,3-dichlorobenzaldehyde through continuous oxidization.[2] Retrieved from

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Sources

- 1. biointerfaceresearch.com [biointerfaceresearch.com]
- 2. CN106699525A - Method for preparing 2,3-dichlorobenzaldehyde through continuous oxidization of 2,3-dichlorotoluene - Google Patents [patents.google.com]
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